

Commercial Suppliers of Dapsone-15N2: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dapsone-15N2

Cat. No.: B584252

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Dapsone-15N2**, a stable isotope-labeled version of the antibacterial and anti-inflammatory drug Dapsone. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing **Dapsone-15N2** for various applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard for quantitative assays.

Introduction to Dapsone-15N2

Dapsone-15N2 is a synthetic analog of Dapsone where both nitrogen atoms in the aminophenyl groups have been replaced with the stable isotope Nitrogen-15 (^{15}N). This isotopic labeling provides a distinct mass shift, making it an invaluable tool in mass spectrometry-based analytical methods. The primary applications of **Dapsone-15N2** include its use as an internal standard for the accurate quantification of Dapsone in biological matrices and as a tracer in studies investigating the metabolism and pharmacokinetics of the parent drug.

Commercial Availability

Dapsone-15N2 is available from several specialized chemical suppliers that focus on stable isotope-labeled compounds and analytical reference standards. The following table summarizes the key information for some of the identified commercial suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Additional Information
LGC Standards	Dapsone-15N2	287476-19-1	C ₁₂ H ₁₂ ¹⁵ N ₂ O ₂ S	250.29	Offered as a neat chemical.[1]
Pharmaffiliates	Dapsone-15N2	287476-19-1	C ₁₂ H ₁₂ ¹⁵ N ₂ O ₂ S	250.29	Listed as a pharmaceutical standard and stable isotope.[2][3]
MedChemExpress	Dapsone-15N2	Not specified	Not specified	Not specified	Listed as a ¹⁵ N labeled Dapsone.[4]

Note: Availability and product specifications are subject to change. It is recommended to contact the suppliers directly for the most current information and to request a Certificate of Analysis.

Physicochemical Properties

The fundamental physicochemical properties of **Dapsone-15N2** are detailed in the table below, based on information available from public databases.

Property	Value	Source
CAS Number	287476-19-1	PubChem[5]
Molecular Formula	C ₁₂ H ₁₂ ¹⁵ N ₂ O ₂ S	PubChem[5]
Molecular Weight	250.29 g/mol	PubChem[5]
IUPAC Name	4-[4-(¹⁵ N)aminophenyl]sulfonyl-(¹⁵ N)aniline	PubChem[5]

Quality Specifications

While specific Certificates of Analysis for **Dapsone-15N2** were not publicly available at the time of this review, the quality of such standards is typically assessed based on several key parameters. Researchers should request information on the following from their chosen supplier:

- **Isotopic Purity:** The percentage of the compound that is labeled with the ^{15}N isotope at the specified positions. This is a critical parameter for applications where the labeled compound is used as a tracer or for isotope dilution mass spectrometry.
- **Chemical Purity:** The percentage of the material that is the desired chemical compound, irrespective of its isotopic composition. This is often determined by techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Identity Confirmation:** Verification of the chemical structure, typically performed using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Experimental Protocols and Applications

Although specific experimental protocols detailing the use of **Dapsone-15N2** are not widely published, its primary application is as an internal standard in quantitative bioanalytical methods, most commonly utilizing Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The general workflow for such an application is outlined below.

Logical Workflow for Dapsone Quantification using Dapsone-15N2 Internal Standard

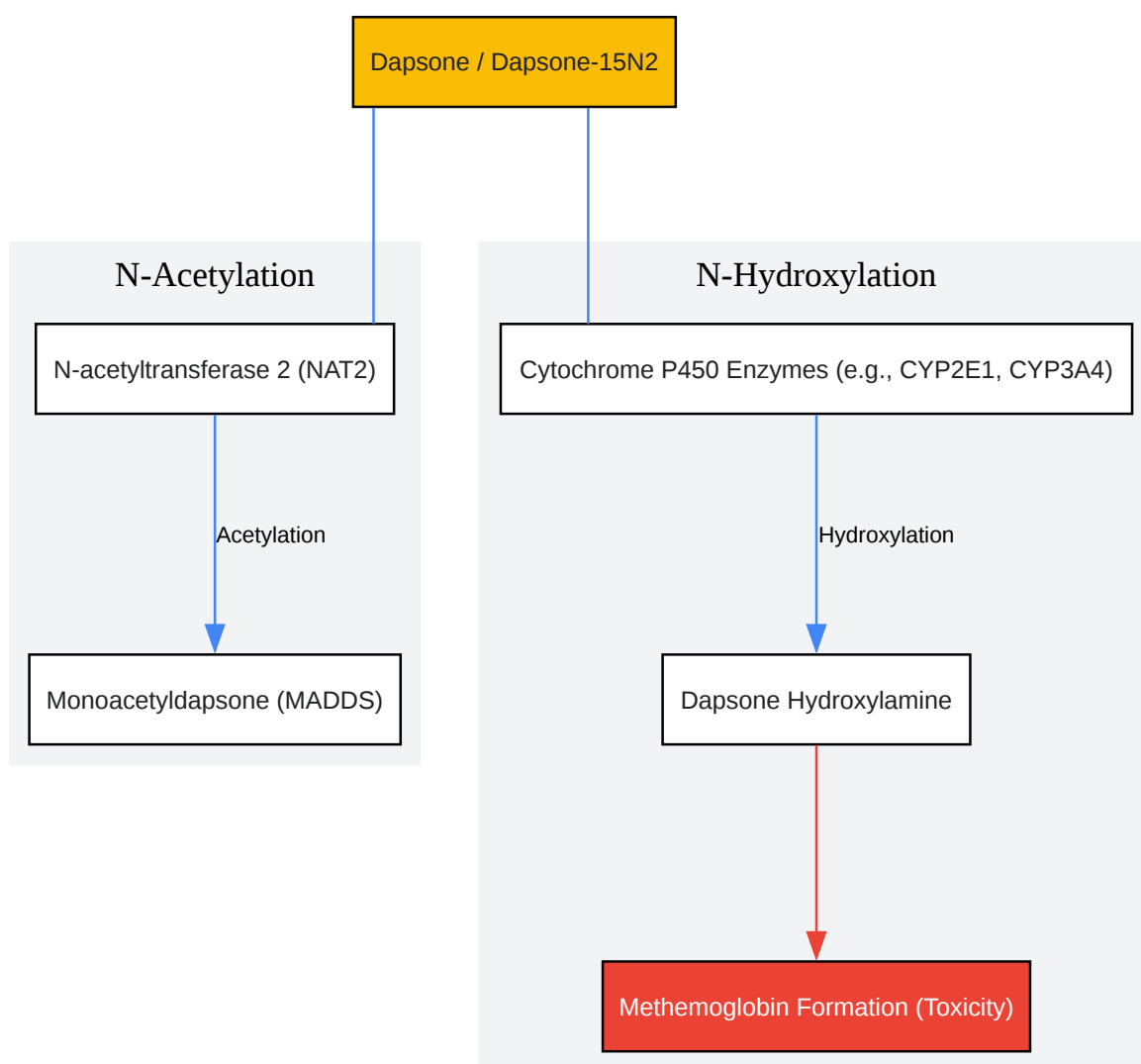


[Click to download full resolution via product page](#)

Caption: Workflow for quantifying Dapsone using **Dapsone-15N2** as an internal standard.

Dapsone Metabolism

Dapsone undergoes extensive metabolism in the body, primarily through two pathways: N-acetylation to form monoacetyldapsone (MADDS) and N-hydroxylation to form dapsone hydroxylamine. The latter is considered to be responsible for some of the hematological side effects of the drug. **Dapsone-15N2** can be a valuable tool to trace these metabolic transformations in vivo and in vitro.



[Click to download full resolution via product page](#)

Caption: Simplified metabolic pathways of Dapsone.

Conclusion

Dapsone-15N2 is a commercially available stable isotope-labeled compound that serves as a critical tool for researchers in drug metabolism, pharmacokinetics, and clinical chemistry. While this guide provides an overview of its commercial suppliers and potential applications, it is imperative for researchers to obtain detailed product specifications and Certificates of Analysis directly from the vendors to ensure the material's suitability for their specific experimental needs. The provided workflows and diagrams offer a foundational understanding of how **Dapsone-15N2** can be integrated into experimental designs for the accurate quantification and metabolic investigation of Dapsone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dapsone-15N2 | CAS 287476-19-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Dapsone-15N2 | C12H12N2O2S | CID 45052199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers of Dapsone-15N2: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584252#commercial-suppliers-of-dapsone-15n2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com